

2-Amino-3-methyl-5-nitropyridine safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-3-methyl-5-nitropyridine

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An In-Depth Technical Guide to the Safe Handling of **2-Amino-3-methyl-5-nitropyridine**

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This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **2-Amino-3-methyl-5-nitropyridine** (CAS No. 18344-51-9). Designed for researchers, chemists, and professionals in drug development and agrochemical synthesis, this document synthesizes critical safety data with practical, field-proven methodologies. The objective is to foster a proactive safety culture by explaining the causality behind each procedural recommendation, ensuring that every step is a self-validating component of a secure workflow.

Introduction: Understanding the Compound

2-Amino-3-methyl-5-nitropyridine is a heterocyclic organic compound that serves as a vital intermediate in the synthesis of complex molecules, particularly within the pharmaceutical and agrochemical industries[1][2]. Its molecular structure, featuring an amino group, a methyl group, and a nitro group on a pyridine ring, imparts specific reactivity that is valuable for building novel biologically active compounds[2]. However, these same functional groups contribute to its potential health hazards, necessitating stringent adherence to safety protocols. This guide will deconstruct the hazards associated with this compound and provide a clear framework for its safe management in a laboratory setting.

Section 1: Hazard Identification and Toxicological Profile

A thorough understanding of a chemical's intrinsic hazards is the foundation of safe handling. **2-Amino-3-methyl-5-nitropyridine** is classified under the Globally Harmonized System (GHS) with several key hazard warnings that dictate the necessary precautions.

The primary routes of exposure are inhalation of its dust, skin contact, eye contact, and ingestion[3][4]. According to GHS classifications aggregated from multiple sources, the compound is harmful if swallowed and is a significant irritant to the skin and eyes, with the potential for causing serious eye damage[4][5][6].

Table 1: GHS Hazard Classification for **2-Amino-3-methyl-5-nitropyridine**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][6]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage[5] / H319: Causes serious eye irritation[4][6]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[4][5] |

Causality: The nitro-aromatic structure can lead to methemoglobinemia upon significant absorption, a condition that reduces the blood's oxygen-carrying capacity[7]. While specific data for this compound is limited, this is a known risk for the chemical class. The amino and nitro groups also contribute to its irritant properties. The "serious eye damage" classification (H318) is particularly critical, indicating a risk of irreversible damage, which mandates the use of stringent eye protection[5].

Section 2: Chemical and Physical Properties

The physical state and properties of a chemical directly influence its handling, storage, and emergency response procedures. **2-Amino-3-methyl-5-nitropyridine** is a solid powder, which means the primary physical hazard during handling is the generation of airborne dust[4][8].

Table 2: Key Physical and Chemical Properties

Property	Value	Source
CAS Number	18344-51-9	[2][5]
Molecular Formula	C6H7N3O2	[2][5]
Molecular Weight	153.14 g/mol	[1][5]
Appearance	Yellow to brown or light yellow crystalline powder	[1][2]
Melting Point	249-253 °C / 254-260 °C	[1][2]
Boiling Point	~363.5 °C	[1]
Flash Point	~173.6 °C	[1]

| Density | ~1.354 g/cm³ |[1] |

The high melting point indicates the compound is a stable solid at room temperature[1][2]. Its high flash point suggests it is not highly flammable, but it can burn if exposed to a significant ignition source[1]. The primary concern is dust; fine powders can form explosive mixtures with air, a risk that must be mitigated by avoiding dust accumulation and controlling ignition sources[9].

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

Controlling exposure is paramount and is achieved through a combination of engineering controls and appropriate PPE. The selection of PPE must be based directly on the hazards identified in Section 1.

Engineering Controls

- **Ventilation:** All handling of **2-Amino-3-methyl-5-nitropyridine** powder must be conducted in a well-ventilated area[3][10]. A certified chemical fume hood is mandatory for any procedure that may generate dust, such as weighing or transferring the solid. The rationale is to capture airborne particles at the source, preventing inhalation and contamination of the laboratory environment.
- **Safety Stations:** An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation[9][11]. This is a non-negotiable requirement due to the compound's classification for causing serious eye damage and skin irritation.

Personal Protective Equipment (PPE)

The choice of PPE is not merely a checklist but a targeted defense against specific risks.

Table 3: Recommended Personal Protective Equipment

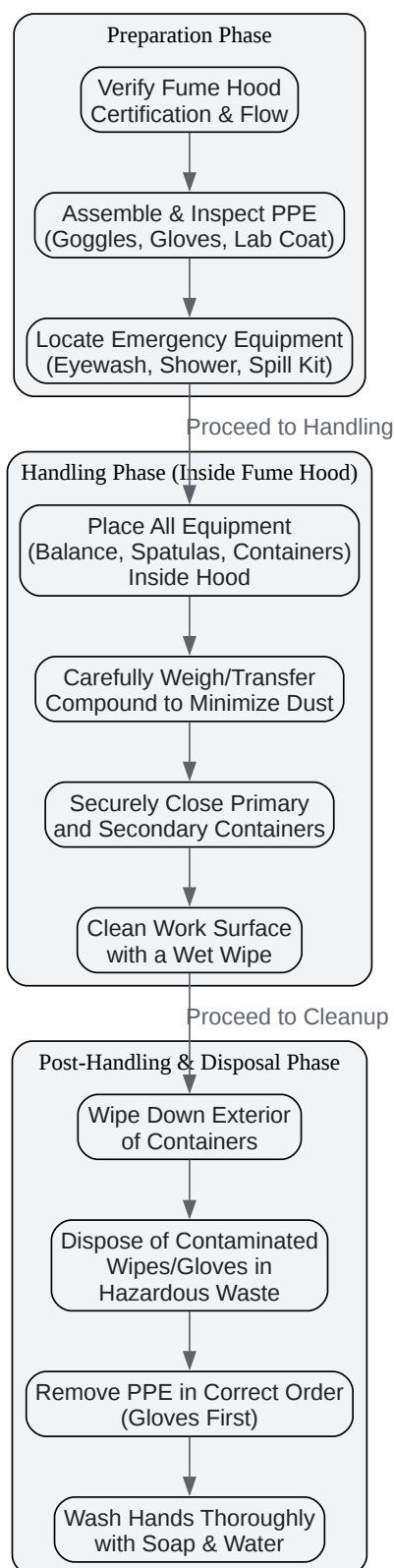
Protection Type	Specification	Rationale and Source
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards. A face shield should be worn over goggles if there is a significant splash or dust generation risk.	Standard safety glasses are insufficient. Tightly fitting goggles are required to protect against fine dust and potential splashes. The H318/H319 classification necessitates this high level of protection.[8][11][12]
Skin Protection	<ul style="list-style-type: none">- Gloves: Chemically resistant gloves (e.g., Nitrile or Neoprene). Latex gloves are not recommended. Gloves must be inspected before use.- Lab Coat: A flame-resistant lab coat or chemical-resistant apron.	Nitrile or neoprene gloves offer good resistance to pyridine-based compounds.[10] Proper glove removal technique must be used to avoid contaminating the skin. A lab coat protects against incidental skin contact with the powder. [13][14]

| Respiratory Protection | For weighing or transfer operations outside of a fume hood (not recommended), or during spill cleanup, a NIOSH-approved N95 dust mask or a full-face respirator with appropriate cartridges should be used. | This protects against the inhalation of fine particles, a primary exposure route that can lead to respiratory irritation (H335).^{[4][15]} |

Section 4: Standard Operating Procedure (SOP) for Safe Handling

This protocol outlines the step-by-step methodology for safely handling **2-Amino-3-methyl-5-nitropyridine** in a research setting.

Workflow: Safe Handling of 2-Amino-3-methyl-5-nitropyridine



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Caption: Workflow for Safe Handling of **2-Amino-3-methyl-5-nitropyridine**.

Step-by-Step Protocol:

- Pre-Handling Assessment:
 - Confirm that the chemical fume hood is operational and has a valid certification.
 - Assemble all necessary PPE as specified in Table 3. Inspect gloves for any signs of degradation or punctures.
 - Ensure a chemical spill kit is accessible.
- Chemical Handling (inside fume hood):
 - Place a weigh boat or receiving vessel on an analytical balance inside the fume hood.
 - Slowly open the container of **2-Amino-3-methyl-5-nitropyridine**, avoiding any sudden movements that could aerosolize the powder.
 - Use a clean spatula to carefully transfer the desired amount of the compound. Keep the stock bottle as close to the receiving vessel as possible to minimize the travel distance of the powder.
 - Once the transfer is complete, securely cap the stock bottle.
- Post-Handling Decontamination:
 - Using a disposable wipe dampened with an appropriate solvent (e.g., 70% ethanol), carefully wipe down the spatula, the exterior of the chemical container, and the work surface inside the fume hood to remove any residual powder.
 - Dispose of the wipe and any other contaminated disposable materials (e.g., weigh boat) into a designated solid hazardous waste container.
- Doffing PPE and Hygiene:
 - Remove PPE in the correct order to prevent cross-contamination: gloves first, followed by lab coat and then eye protection.

- Immediately wash hands thoroughly with soap and water[13][16].

Section 5: Storage and Incompatibility

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous reactions.

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area[3][10]. Keep away from direct sunlight and sources of ignition[3][17]. Storage at 0-8 °C may be recommended by some suppliers to ensure long-term stability[2].
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids[4][18].
 - **Causality:** As an amino-substituted pyridine, the compound can react exothermically with strong acids. The nitro group makes it potentially reactive with strong oxidizing agents, which could lead to a runaway reaction.

Section 6: Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

Personal Exposure

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[4][8][19].
- **Skin Contact:** Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists[4][13].
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention[4][18].
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention[4][18][19].

Spills and Leaks

- Evacuate non-essential personnel from the area.
- Ensure you are wearing the appropriate PPE, including respiratory protection.
- Shut off all sources of ignition[8][20].
- For a small spill, gently cover the powder with an inert absorbent material like sand or vermiculite to prevent it from becoming airborne[3].
- Carefully sweep or vacuum (using a HEPA-filtered vacuum) the material into a suitable, labeled container for hazardous waste disposal[9]. Avoid actions that create dust.
- Clean the spill area with a wet wipe and decontaminate the surface.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[4][18][19].
- Hazardous Combustion Products: Thermal decomposition can produce toxic and irritating gases, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x)[4][11].
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear[4][11].

Section 7: Waste Disposal

All waste containing **2-Amino-3-methyl-5-nitropyridine** must be treated as hazardous waste.

- Solid Waste: Collect contaminated materials (e.g., gloves, wipes, absorbent material) and surplus chemicals in a clearly labeled, sealed container.
- Disposal: Dispose of the waste through a licensed professional waste disposal service. Do not dispose of it down the drain or in regular trash[18]. Adhere to all local, state, and federal environmental regulations.

Conclusion

2-Amino-3-methyl-5-nitropyridine is a valuable chemical intermediate whose safe use is contingent upon a comprehensive understanding of its hazards and the diligent application of control measures. By integrating robust engineering controls, appropriate personal protective equipment, and meticulous handling protocols, researchers can effectively mitigate the risks associated with this compound. Adherence to the principles and procedures outlined in this guide is essential for protecting the health and safety of laboratory personnel and the environment.

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- To cite this document: BenchChem. [2-Amino-3-methyl-5-nitropyridine safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021948#2-amino-3-methyl-5-nitropyridine-safety-and-handling]

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